

Spectroscopic Blueprint of 2-Chloro-3,8-dimethylquinoline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-3,8-dimethylquinoline

CAS No.: 108097-04-7

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Introduction

In the landscape of heterocyclic chemistry, substituted quinolines represent a cornerstone for the development of novel therapeutic agents and functional materials. Their unique electronic and structural properties make them privileged scaffolds in medicinal chemistry. Among these, **2-Chloro-3,8-dimethylquinoline** stands as a valuable intermediate, offering multiple reaction sites for further molecular elaboration. A thorough understanding of its spectroscopic characteristics is paramount for unambiguous identification, purity assessment, and predicting its reactivity.

This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **2-Chloro-3,8-dimethylquinoline**. As experimental spectra for this specific compound are not widely published, this document leverages high-fidelity predicted data, contextualized with established principles of spectroscopic interpretation for quinoline derivatives. The methodologies presented herein are grounded in standard

laboratory practices, offering a robust framework for researchers in organic synthesis and drug discovery.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **2-Chloro-3,8-dimethylquinoline** are numbered according to IUPAC conventions. This numbering system will be used consistently throughout this guide to assign specific spectral signals to their corresponding nuclei.

Caption: Molecular structure of **2-Chloro-3,8-dimethylquinoline** with IUPAC numbering.

¹H Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

Proton NMR spectroscopy provides critical information about the electronic environment of hydrogen atoms in a molecule. For **2-Chloro-3,8-dimethylquinoline**, the ¹H NMR spectrum is predicted to exhibit distinct signals for the aromatic protons and the two methyl groups.

Predicted ¹H NMR Data (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.85	s	1H	H-4
~ 7.55	d	1H	H-5
~ 7.35	t	1H	H-6
~ 7.20	d	1H	H-7
~ 2.70	s	3H	8-CH ₃
~ 2.50	s	3H	3-CH ₃

Note: These are predicted values from NMRDB.org and may vary slightly from experimental results.

Interpretation of the ^1H NMR Spectrum

The predicted ^1H NMR spectrum reveals several key features that are consistent with the structure of **2-Chloro-3,8-dimethylquinoline**.

- Aromatic Region (7.0-8.0 ppm): Four signals are expected in this region, corresponding to the four protons on the quinoline ring system. The downfield chemical shifts are characteristic of protons attached to an aromatic system.
 - The singlet at approximately 7.85 ppm is assigned to the H-4 proton. Its singlet nature is due to the absence of adjacent protons for spin-spin coupling.
 - The protons on the benzene ring (H-5, H-6, and H-7) are expected to appear as a doublet, a triplet, and a doublet, respectively, due to ortho-coupling. The specific chemical shifts are influenced by the electronic effects of the substituents.
- Aliphatic Region (2.0-3.0 ppm): Two sharp singlets are predicted in this region, corresponding to the two methyl groups.
 - The singlet at around 2.70 ppm is assigned to the methyl group at the C-8 position.
 - The singlet at approximately 2.50 ppm corresponds to the methyl group at the C-3 position.

The integration values for each signal are consistent with the number of protons they represent.

Experimental Protocol for ^1H NMR Spectroscopy

This protocol provides a standardized procedure for acquiring a high-quality ^1H NMR spectrum of a quinoline derivative.^{[1][2]}

- Sample Preparation:
 - Accurately weigh 5-10 mg of **2-Chloro-3,8-dimethylquinoline**.
 - Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3) in a clean, dry NMR tube.

- For precise chemical shift referencing, a small amount of tetramethylsilane (TMS) can be added as an internal standard (0 ppm).
- Cap the NMR tube and gently invert it several times to ensure the sample is fully dissolved and the solution is homogeneous.
- Instrument Setup and Data Acquisition:
 - The data should be acquired on a 400 MHz (or higher) NMR spectrometer.
 - Lock the spectrometer's magnetic field on the deuterium signal of the CDCl₃.
 - Shim the magnetic field to optimize its homogeneity, aiming for sharp and symmetrical peaks.
 - Acquire the spectrum using a standard single-pulse experiment. Key parameters to set include the spectral width (e.g., -2 to 12 ppm), acquisition time (typically 2-4 seconds), and a relaxation delay of 1-5 seconds.
 - The number of scans should be adjusted to achieve an adequate signal-to-noise ratio (typically 16 or 32 scans for a sample of this concentration).
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the resulting spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift axis by setting the TMS peak to 0.00 ppm.
 - Integrate the signals to determine the relative number of protons for each resonance.

¹³C Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule. In the proton-decoupled ¹³C NMR spectrum of **2-Chloro-3,8-dimethylquinoline**, eleven distinct signals are expected, one for each unique carbon atom.

Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~ 150.5	C-2
~ 147.0	C-8a
~ 145.5	C-4a
~ 135.0	C-4
~ 132.0	C-8
~ 128.5	C-6
~ 127.0	C-5
~ 125.5	C-7
~ 124.0	C-3
~ 20.0	8-CH ₃
~ 18.5	3-CH ₃

Note: These are predicted values from NMRDB.org and may vary slightly from experimental results.

Interpretation of the ^{13}C NMR Spectrum

The predicted chemical shifts for the carbon atoms are in agreement with the proposed structure.

- Aromatic Region (120-155 ppm): The nine signals in this region correspond to the sp^2 -hybridized carbons of the quinoline ring.
 - The signal for C-2 is expected to be significantly downfield due to its attachment to the electronegative nitrogen and chlorine atoms.
 - The quaternary carbons (C-4a, C-8a) also appear in the downfield region of the aromatic spectrum.

- The remaining signals correspond to the other carbons of the quinoline nucleus, with their specific shifts influenced by the substituents.
- Aliphatic Region (15-25 ppm): The two upfield signals are characteristic of the sp^3 -hybridized carbons of the two methyl groups.

Experimental Protocol for ^{13}C NMR Spectroscopy

This protocol outlines the steps for acquiring a standard proton-decoupled ^{13}C NMR spectrum.

[\[1\]](#)[\[2\]](#)

- Sample Preparation:
 - Accurately weigh 20-50 mg of **2-Chloro-3,8-dimethylquinoline**. A higher concentration is generally required for ^{13}C NMR compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
 - Dissolve the sample in approximately 0.6 mL of CDCl_3 in a clean, dry NMR tube.
 - Add TMS as an internal standard if desired.
- Instrument Setup and Data Acquisition:
 - Use a 100 MHz (or higher) NMR spectrometer.
 - Lock and shim the instrument as described for ^1H NMR.
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
 - Due to the longer relaxation times of carbon nuclei and the low natural abundance of ^{13}C , a significantly larger number of scans (e.g., 1024 or more) and a longer acquisition time are typically necessary to obtain a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the FID.
 - Phase the spectrum.

- Calibrate the chemical shift axis using the TMS signal (0.00 ppm) or the solvent signal (CDCl_3 at 77.16 ppm).

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **2-Chloro-3,8-dimethylquinoline** is expected to show characteristic absorption bands corresponding to the vibrations of its chemical bonds.

Predicted Key IR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type
3100-3000	C-H stretching (aromatic)
2980-2850	C-H stretching (aliphatic, CH_3)
1600-1450	C=C and C=N stretching (quinoline ring)
1450-1350	C-H bending (aliphatic, CH_3)
850-750	C-H out-of-plane bending (aromatic)
800-600	C-Cl stretching

Interpretation of the IR Spectrum

The predicted IR spectrum will be dominated by absorptions arising from the quinoline core and the methyl and chloro substituents.

- **C-H Stretching:** Aromatic C-H stretching vibrations typically appear as a group of weak to medium bands above 3000 cm^{-1} . The aliphatic C-H stretching of the methyl groups will be observed as bands just below 3000 cm^{-1} .
- **Quinoline Ring Vibrations:** The stretching vibrations of the C=C and C=N bonds within the quinoline ring will give rise to a series of sharp bands in the $1600\text{-}1450 \text{ cm}^{-1}$ region.
- **C-H Bending:** The in-plane and out-of-plane bending vibrations of the aromatic C-H bonds, as well as the bending vibrations of the methyl C-H bonds, will appear in the fingerprint

region (below 1500 cm^{-1}).

- C-Cl Stretching: A moderate to strong absorption band corresponding to the C-Cl stretching vibration is expected in the $800\text{-}600\text{ cm}^{-1}$ range.

Experimental Protocol for IR Spectroscopy

This protocol describes a common method for obtaining the IR spectrum of a solid sample.

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of **2-Chloro-3,8-dimethylquinoline** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle.
 - Transfer the finely ground powder to a pellet press.
 - Apply pressure to form a thin, transparent KBr pellet.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment of the FT-IR spectrometer.
 - Place the KBr pellet in the sample holder.
 - Acquire the sample spectrum, typically by co-adding 16 or 32 scans over a range of $4000\text{-}400\text{ cm}^{-1}$.
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks with their corresponding wavenumbers.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is invaluable for confirming its identity and elucidating its structure.

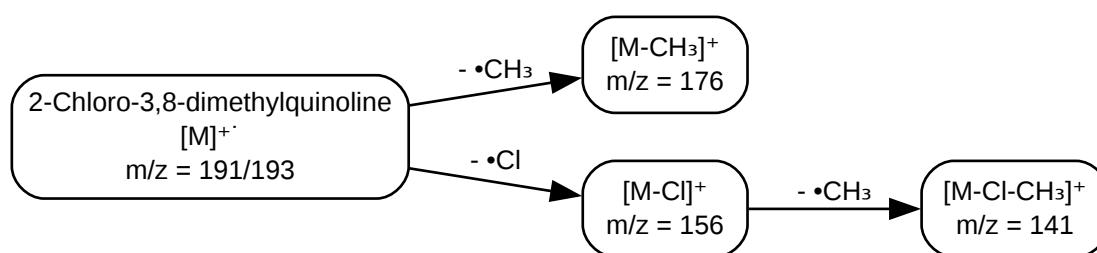
Predicted Mass Spectrum Data

- Molecular Ion (M^+): m/z 191 ($^{12}C_{11}H_{10}^{35}Cl^{14}N$) and 193 ($^{12}C_{11}H_{10}^{37}Cl^{14}N$) in an approximate 3:1 ratio, which is characteristic of a compound containing one chlorine atom.
- Major Fragment Ions:
 - m/z 176 ($[M-CH_3]^+$): Loss of a methyl group.
 - m/z 156 ($[M-Cl]^+$): Loss of the chlorine atom.
 - m/z 141 ($[M-Cl-CH_3]^+$): Subsequent loss of a methyl group after the loss of chlorine.

Interpretation of the Mass Spectrum

The mass spectrum of **2-Chloro-3,8-dimethylquinoline** is expected to show a prominent molecular ion peak, which will confirm the molecular weight of the compound. The isotopic pattern of the molecular ion, with two peaks separated by two mass units and a relative intensity ratio of approximately 3:1, is a definitive indicator of the presence of a single chlorine atom.

The fragmentation pattern will provide further structural information. The loss of a methyl group (15 mass units) to give a fragment at m/z 176 is a likely fragmentation pathway. Another significant fragmentation would be the loss of the chlorine radical (35 mass units) to yield a fragment ion at m/z 156.



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Caption: Proposed mass spectrometry fragmentation pathway for **2-Chloro-3,8-dimethylquinoline**.

Experimental Protocol for Mass Spectrometry

This protocol describes a general procedure for obtaining a mass spectrum using gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI).

- Sample Preparation:
 - Prepare a dilute solution of **2-Chloro-3,8-dimethylquinoline** (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC-MS System Setup:
 - Use a GC-MS system equipped with a suitable capillary column (e.g., a 5% phenyl-methylpolysiloxane column).
 - Set the GC oven temperature program to achieve good separation of the analyte from any impurities. A typical program might start at 100°C, hold for 2 minutes, and then ramp to 280°C at 10°C/min.
 - Set the injector temperature to 250°C and the transfer line temperature to 280°C.
 - Use helium as the carrier gas at a constant flow rate.
 - For the mass spectrometer, use electron ionization (EI) at 70 eV.
 - Set the mass scan range from m/z 40 to 400.
- Data Acquisition and Analysis:
 - Inject a small volume (e.g., 1 μ L) of the sample solution into the GC.
 - The instrument software will acquire the mass spectrum of the compound as it elutes from the GC column.
 - Analyze the resulting mass spectrum to identify the molecular ion and major fragment ions.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-Chloro-3,8-dimethylquinoline**, a key building block in synthetic chemistry. The detailed analysis of the predicted ^1H NMR, ^{13}C NMR, IR, and MS spectra, coupled with standardized experimental protocols, offers a valuable resource for researchers working with this compound and its derivatives. By understanding the spectroscopic fingerprint of **2-Chloro-3,8-dimethylquinoline**, scientists can confidently identify the compound, assess its purity, and advance their research in the development of new chemical entities with potential applications in medicine and materials science.

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